

Technical Monograph: Methyl 2,3,4-Trimethoxybenzoate

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Compound of Interest

Compound Name: Methyl 2,3,4-trimethoxybenzoate

CAS No.: 6395-18-2

Cat. No.: B1355400

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Precision Synthesis, Characterization, and Pharmaceutical Utility

Executive Summary

Methyl 2,3,4-trimethoxybenzoate (MW: 226.23 g/mol) is a critical intermediate in the synthesis of cardiovascular pharmacophores, most notably Trimetazidine.

Unlike its ubiquitous isomer, methyl 3,4,5-trimethoxybenzoate (a derivative of gallic acid), the 2,3,4-isomer possesses a distinct steric and electronic profile due to the ortho-methoxy substitution. This monograph provides a definitive technical guide for researchers, addressing the common regiochemical confusion between these isomers, detailing a high-yield synthetic protocol, and establishing robust analytical criteria for validation.

Physicochemical Profile

The following data aggregates experimental values and high-confidence predictive models. Note the physical state distinction: while the 3,4,5-isomer is a solid (mp 82–84 °C), the 2,3,4-isomer is typically isolated as an oil.

Property	Value	Notes
Molecular Weight	226.23 g/mol	Calculated (C ₁₁ H ₁₄ O ₅)
CAS Registry Number	20029-76-9	Distinct from 3,4,5-isomer (1916-07-0)
Molecular Formula	C ₁₁ H ₁₄ O ₅	
Physical State	Colorless to Pale Yellow Oil	Lit. Ref: J. Org.[1][2] Chem. 2013; MDPI 2023
Density	~1.134 g/cm ³	Predicted
Boiling Point	~340 °C	Predicted (760 mmHg)
Solubility	Soluble in CHCl ₃ , MeOH, EtOAc	Insoluble in water

Synthetic Protocol: Acid-Catalyzed Esterification

Objective: Selective synthesis of **methyl 2,3,4-trimethoxybenzoate** from 2,3,4-trimethoxybenzoic acid. Rationale: Direct esterification is preferred over methylation of dihydroxy-benzoates to avoid regioselectivity issues associated with phenol alkylation.

Materials

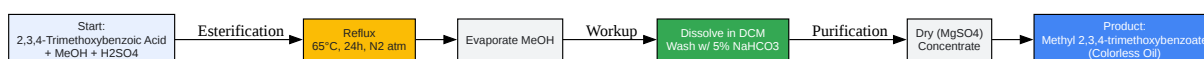
- Precursor: 2,3,4-Trimethoxybenzoic acid (1.0 eq)
- Solvent/Reagent: Methanol (anhydrous, excess)
- Catalyst: Sulfuric Acid (H₂SO₄, conc., 0.5–1.0 eq)
- Workup: Sodium Bicarbonate (NaHCO₃, 5% aq), Dichloromethane (DCM), Magnesium Sulfate (MgSO₄).[3]

Methodology

- Reaction Setup:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve 2,3,4-trimethoxybenzoic acid (e.g., 7 mmol, 1.5 g) in Methanol (20 mL).
- Critical Step: Add concentrated H_2SO_4 (0.3 mL) dropwise. The reaction is exothermic; cooling in an ice bath during addition is recommended for scale-up >10g.
- Reflux:
 - Attach a reflux condenser and heat the mixture to reflux (approx. 65 °C) under an inert atmosphere (N_2) for 24 hours.
 - In-Process Control (IPC): Monitor by TLC (EtOAc/Hexane 3:7). The starting acid (lower R_f) should disappear, replaced by the less polar ester (higher R_f).
- Workup & Isolation:
 - Evaporate the bulk methanol under reduced pressure.
 - Redissolve the oily residue in Dichloromethane (DCM).
 - Wash 1: Wash the organic layer with 5% NaHCO_3 solution. Why? This removes unreacted acid and neutralizes the catalyst.
 - Wash 2: Wash with brine to remove residual water.
 - Drying: Dry the organic phase over anhydrous MgSO_4 , filter, and concentrate in vacuo.
- Purification:
 - The product is typically obtained as a pure colorless oil (Yield >90%).^[3] If slight coloration persists, pass through a short pad of silica gel eluting with 10% EtOAc/Hexane.

Workflow Visualization



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Figure 1: Step-by-step workflow for the acid-catalyzed synthesis of **methyl 2,3,4-trimethoxybenzoate**.

Analytical Validation: The Isomer Check

The most common error in this synthesis is misidentifying the 3,4,5-isomer. Nuclear Magnetic Resonance (NMR) is the definitive tool for validation.

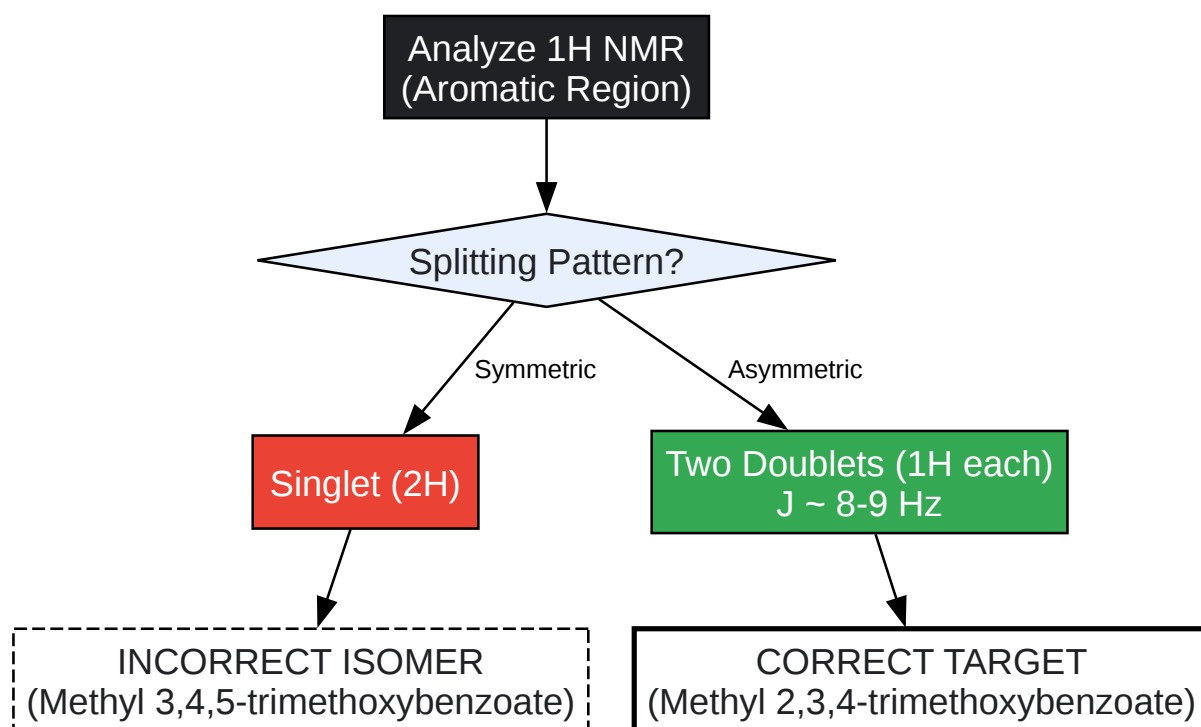
¹H NMR Distinction Logic (400 MHz, CDCl₃)

- The 3,4,5-Isomer (Symmetric):
 - Aromatic Region: Shows a Singlet (s) integrating for 2 protons (positions 2 and 6 are equivalent).
- The 2,3,4-Isomer (Asymmetric - Target):
 - Aromatic Region: Shows Two Doublets (d).^[4]
 - δ 7.56 ppm (d, J=8.0 Hz, 1H): Proton at position 6 (ortho to carbonyl, deshielded).
 - δ 6.66 ppm (d, J=8.0 Hz, 1H): Proton at position 5 (ortho to methoxy, shielded).
 - Key Indicator: The coupling constant (Hz) is characteristic of ortho coupling.

¹³C NMR Data

- Carbonyl (C=O): δ 166.2 ppm^[2]
- Aromatic Carbons: δ 157.3, 154.8, 143.1 (C-O substituted carbons), 125.8, 107.0 (C-H carbons).

Analytical Decision Tree



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Figure 2: NMR logic gate for distinguishing the 2,3,4-isomer from the common 3,4,5-isomer.

Pharmaceutical Context: Trimetazidine[6]

Methyl 2,3,4-trimethoxybenzoate serves as a direct congener to the synthesis of Trimetazidine (an anti-anginal agent).

- Mechanism: The 2,3,4-trimethoxybenzyl moiety is the pharmacophore responsible for the drug's metabolic modulation (inhibition of ketoacyl-CoA thiolase).
- Synthetic Route: While Trimetazidine is often synthesized via the reduction of the aldehyde and subsequent chlorination/amination, the ester provides a pathway to the alcohol intermediate via hydride reduction (e.g., LiAlH_4).

References

- Synthesis & Physical State
 - Title: Copper-Catalyzed Methyl Esterification Reactions via C–C Bond Cleavage.[1]

- Source: The Journal of Organic Chemistry, 2013, 78(19), 9898-9905.
- URL: [\[Link\]](#)^[1]
- Relevance: Confirms the product as a colorless oil and provides detailed NMR data.
- Experimental Protocol
 - Title: New Insights into Acylhydrazones E/Z Isomerization: An Experimental and Theoretical Approach.
 - Source: Molecules, 2023, 28(19), 6886.
 - URL: [\[Link\]](#)
 - Relevance: Provides the specific H₂SO₄/MeOH reflux protocol with 90% yield for Methyl 2,3,4-trimethoxybenzoate.
- CAS Verification
 - Title: Methyl 2,3,4-trimethoxybenzoate
 - Source: PubChem / ChemBK.
 - URL: [\[Link\]](#)
 - Relevance: Verification of CAS 20029-76-9 and molecular weight 226.23 g/mol. ^[5]^[6]

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Sources

- [1. researchgate.net](#) [[researchgate.net](#)]
- [2. researchgate.net](#) [[researchgate.net](#)]
- [3. mdpi.com](#) [[mdpi.com](#)]
- [4. rsc.org](#) [[rsc.org](#)]

- 5. Methyl 3,4,5-trimethoxybenzoate | C11H14O5 | CID 15956 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
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